

Comparative Guide to Faradaic Efficiency of Tungsten Phosphide in Water Splitting

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Compound of Interest

Compound Name: Tungsten phosphide

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This guide provides a comprehensive comparison of the Faradaic efficiency of **tungsten phosphide** (WP) for water splitting against other common non-precious metal electrocatalysts, including nickel-iron (NiFe)-based materials, cobalt phosphide (CoP), and molybdenum disulfide (MoS₂). The performance of these catalysts is evaluated based on experimental data for both the Hydrogen Evolution Reaction (HER) and the Oxygen Evolution Reaction (OER), the two half-reactions of water splitting.

Performance Comparison of Electrocatalysts

The Faradaic efficiency (FE) is a critical metric for evaluating the performance of electrocatalysts, as it represents the ratio of the actual amount of product formed (hydrogen or oxygen) to the theoretical maximum amount based on the charge passed through the electrochemical system. A high Faradaic efficiency indicates high selectivity of the catalyst towards the desired reaction, minimizing energy losses to side reactions.

The following table summarizes the reported Faradaic efficiencies for **tungsten phosphide** and its alternatives. It is important to note that a direct comparison can be challenging due to variations in experimental conditions across different studies.

Catalyst Material	Reaction	Electrolyte	Faradaic Efficiency (%)	Experimental Conditions
Tungsten Phosphide (WP)	HER	0.5 M H ₂ SO ₄ (acidic)	~100% ^[1]	Submicroparticle morphology
OER	-	Not Reported	-	
Nickel-Iron (NiFe)-Based	OER	Alkaline	~90% ^[2] ^[3]	Increases with higher Fe content
HER	Alkaline	-	Not a primary HER catalyst	
Cobalt Phosphide (CoP)	HER	1.0 M KOH (alkaline)	~100% ^[4]	-
OER	-	Not Reported	-	
Molybdenum Disulfide (MoS ₂)	HER	Wide pH range	100% ^[5]	MoSe ₂ @MoS ₂ heterostructure
OER	-	Not Reported	-	

Note: The table highlights the challenge in making a direct, all-encompassing comparison, as catalysts are often optimized and tested for a specific half-reaction (HER or OER) and under particular pH conditions. **Tungsten phosphide** demonstrates excellent efficiency for hydrogen evolution in acidic media.^[1] NiFe-based catalysts are highly efficient for oxygen evolution in alkaline solutions.^[2]^[3] Cobalt phosphide and molybdenum disulfide also show high Faradaic efficiencies for the hydrogen evolution reaction.^[4]^[5]

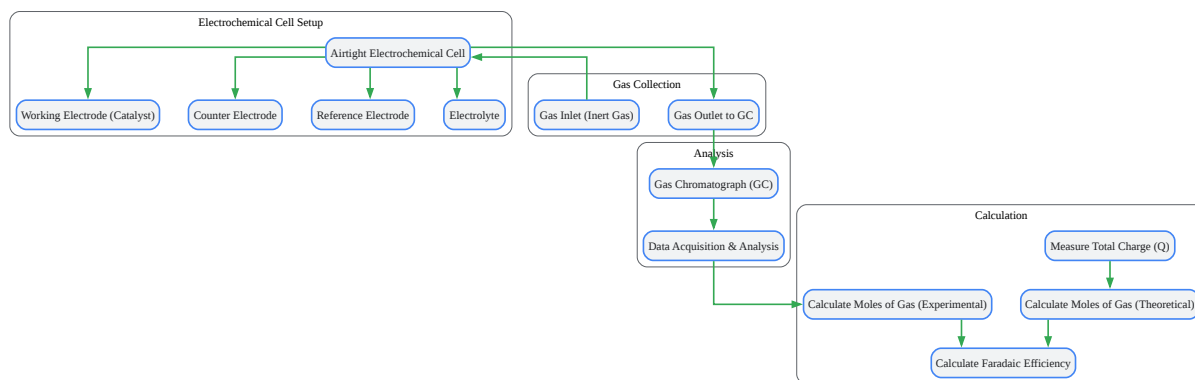
Experimental Protocols for Faradaic Efficiency Measurement

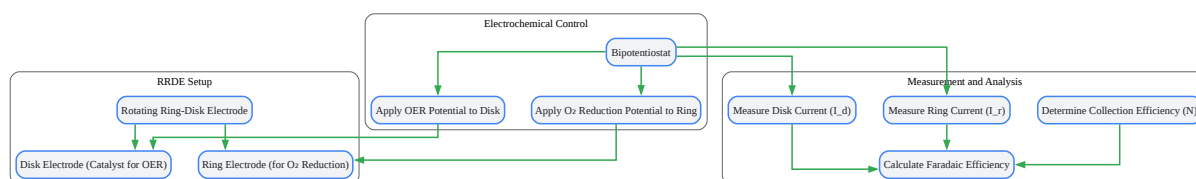
Accurate determination of Faradaic efficiency is crucial for the reliable assessment of electrocatalyst performance. Two common methods for measuring the Faradaic efficiency of gas-evolving reactions in water splitting are detailed below.

Gas Chromatography (GC) Method

This method involves the quantification of the evolved hydrogen and oxygen gas using a gas chromatograph.

Experimental Workflow:





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